

Technical Guide: Industrial Applications of Chloromethyl p-Tolyl Sulfide

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Compound of Interest

Compound Name: Chloromethyl p-Tolyl Sulfide

CAS No.: 34125-84-3

Cat. No.: B1586667

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Executive Summary

Chloromethyl p-Tolyl Sulfide (CPTS) is a specialized organosulfur reagent primarily utilized in organic synthesis as a protecting group donor and a versatile electrophile. While structurally similar to the more common Chloromethyl Methyl Sulfide (CMMS), the incorporation of the p-tolyl moiety confers distinct physicochemical advantages—specifically enhanced crystallinity and UV detectability—that are critical in complex pharmaceutical manufacturing and purification processes.

This guide delineates the mechanistic pathways, experimental protocols, and safety frameworks necessary for the industrial application of CPTS. It specifically addresses its role in introducing the p-Tolylthiomethyl (TTM) group and its utility as a precursor for Pummerer rearrangement substrates.



CRITICAL TECHNICAL NOTE (Identity Verification): A common database error associates this chemical name with CAS 13730-55-7.

- CAS 13730-55-7 corresponds to Methyl 2,5-dimethylbenzoate. [1][2][3] * CAS 34125-84-3 is the correct identifier for **Chloromethyl p-Tolyl Sulfide**. This guide focuses exclusively on the sulfur-containing reagent (CAS 34125-84-3).

Chemical Profile & Properties[2][3][4][5][6][7][8]

CPTS functions as a "soft" alkylating agent. Its reactivity is driven by the chlorine atom activated by the adjacent sulfur lone pair, making it highly susceptible to nucleophilic attack.

Property	Specification
IUPAC Name	1-(Chloromethylthio)-4-methylbenzene
CAS Number	34125-84-3
Molecular Formula	C ₈ H ₉ ClS
Molecular Weight	172.67 g/mol
Appearance	Colorless to light yellow liquid
Boiling Point	~110–112 °C (at reduced pressure)
Solubility	Soluble in CH ₂ Cl ₂ , THF, Toluene; Decomposes in water
Stability	Moisture sensitive; prone to hydrolysis releasing HCl and thiols

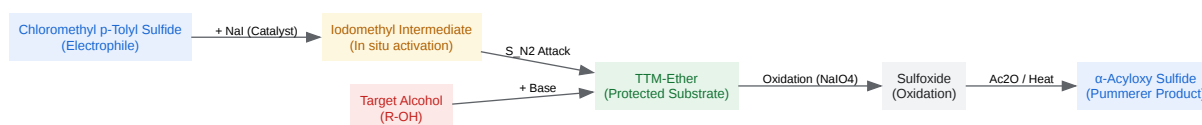
Mechanism of Action

Electrophilic Alkylation (Protection Chemistry)

CPTS serves as a source of the p-Tolylthiomethyl (TTM) cation equivalent. In the presence of a base and an iodide catalyst, it reacts with alcohols or phenols via an S_N2 mechanism. The iodide generates an intermediate iodomethyl p-tolyl sulfide, which is a more potent electrophile than the chloride.

Pummerer Rearrangement Precursor

Once installed, the sulfide moiety can be oxidized to a sulfoxide. Under acidic conditions (e.g., acetic anhydride), this sulfoxide undergoes the Pummerer rearrangement, generating an α-functionalized carbon. This pathway is vital for synthesizing α-hydroxy aldehydes and ketones.



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Figure 1: Mechanistic flow from protection (alkylation) to functionalization via Pummerer rearrangement.

Key Industrial Applications

The "Traceable" Protecting Group (Pharma)

In multi-step synthesis of complex carbohydrates and lipids, the standard Methylthiomethyl (MTM) group is often "invisible" to UV detectors used in HPLC purification.

- Application: CPTS introduces the TTM group, which contains a UV-active chromophore (the tolyl ring).
- Benefit: This allows for real-time monitoring of reaction progress and easier purification of intermediates without needing destructive visualization methods (like staining).
- Deprotection: The TTM group is orthogonal to many ester and silyl protections. It can be removed using thiophilic reagents (e.g., Ag⁺, Hg²⁺) or oxidative hydrolysis.

Synthesis of Chiral Carbonyl Synthons

CPTS is a raw material for the synthesis of p-Tolyl p-tolylthiomethyl sulfoxide.

- **Utility:** This specific sulfoxide acts as a chiral carbonyl synthon.^[4] When reacted with aldehydes, it facilitates the formation of optically active α -hydroxy carbonyls, which are frequent motifs in antibiotic and antitumor drug scaffolds.

Drug Discovery Scaffolds

Recent patent literature identifies TTM derivatives as intermediates in the synthesis of HIF-2 α inhibitors and VHL-deficient tumor treatments.

- **Specific Case:** The reagent is used to append the sulfide motif to oxazole-based pharmacophores. The lipophilic nature of the p-tolyl group can improve the membrane permeability of the final drug candidate compared to a simple methyl sulfide.

Experimental Protocols

Protocol A: Introduction of the TTM Protecting Group

Use Case: Protection of a primary alcohol in a drug intermediate.

Reagents:

- Substrate (Alcohol, 1.0 equiv)
- **Chloromethyl p-Tolyl Sulfide** (1.2 equiv)
- Sodium Hydride (NaH, 60% dispersion, 1.5 equiv)
- Sodium Iodide (NaI, 0.1 equiv - Catalyst)
- Solvent: Anhydrous DMF or THF

Step-by-Step:

- **Activation:** Under an inert atmosphere (N₂/Ar), suspend NaH in anhydrous DMF at 0°C.

- Deprotonation: Add the alcohol substrate dropwise. Stir for 30 minutes until H₂ evolution ceases.
- Addition: Add NaI followed by the dropwise addition of **Chloromethyl p-Tolyl Sulfide**.
- Reaction: Allow the mixture to warm to room temperature and stir for 2–4 hours. Monitor via TLC/HPLC (Look for the UV-active product spot).
- Quench: Carefully quench with saturated NH₄Cl solution.
- Workup: Extract with Ethyl Acetate. Wash organics with water and brine to remove DMF. Dry over Na₂SO₄.
- Purification: The crude TTM-ether is often crystalline or a high-boiling oil, purifiable by flash chromatography (Hexane/EtOAc).

Protocol B: Oxidative Cleavage (Deprotection)

Use Case: Removing the TTM group to restore the alcohol.

Reagents:

- N-Iodosuccinimide (NIS, 1.2 equiv)
- Solvent: Acetone/Water (9:1)

Step-by-Step:

- Dissolve the TTM-protected compound in Acetone/Water.
- Add NIS at 0°C.
- Stir for 1 hour. The reaction generates a hemithioacetal intermediate which spontaneously hydrolyzes.
- Quench with sodium thiosulfate to remove excess iodine.

Safety & Handling (Industrial Scale)

CPTS is a potent alkylating agent and must be handled with high containment protocols.

Hazard Class	Code	Description	Mitigation
Skin Irritation	H315	Causes skin irritation. [5]	Double nitrile gloves; Tyvek sleeves.
Eye Irritation	H319	Causes serious eye irritation.[5]	Chemical splash goggles; Face shield.
Flammability	H227	Combustible liquid.	Ground all equipment; Use spark-proof tools.
Reactivity	N/A	Reacts with water to form HCl.	Store under Nitrogen/Argon in a desiccator.

Storage: Store at 2–8°C. The compound degrades upon exposure to light and moisture, turning dark yellow/brown. If significant discoloration occurs, redistillation is required before use.

References

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Sources

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